

# Unraveling the Molecular Weight of Deuterated TBEP: A Technical Overview

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## Compound of Interest

Compound Name: *Tris(2-butoxyethyl)phosphate-d<sub>27</sub>*

Cat. No.: *B12375665*

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For researchers and professionals in drug development and other scientific fields utilizing isotopic labeling, understanding the precise molecular weight of deuterated compounds is paramount. This guide provides a focused examination of the molecular weight of deuterated Tris(2-butoxyethyl) phosphate (TBEP), a compound relevant in various industrial and research applications.

## Understanding the Base Compound: TBEP

Tris(2-butoxyethyl) phosphate, commonly known as TBEP, is an organophosphate compound with the chemical formula  $C_{18}H_{39}O_7P$ .<sup>[1][2]</sup> Its standard molecular weight is approximately 398.47 g/mol.<sup>[3][4]</sup> This value is the sum of the atomic weights of all atoms in the molecule: 18 carbon atoms, 39 hydrogen atoms, 7 oxygen atoms, and one phosphorus atom.

## The Impact of Deuteration on Molecular Weight

Deuteration is the process of replacing hydrogen atoms ( $^1H$ ) with their heavier isotope, deuterium ( $^2H$  or  $D$ ). Deuterium has an atomic weight of approximately 2.014 g/mol, in contrast to hydrogen's atomic weight of about 1.008 g/mol.<sup>[5][6][7]</sup> This substantial difference in mass significantly increases the overall molecular weight of the deuterated compound.

## Calculating the Molecular Weight of Fully Deuterated TBEP

To determine the molecular weight of fully deuterated TBEP (TBEP-d39), where all 39 hydrogen atoms are replaced by deuterium atoms, the following calculation is performed:

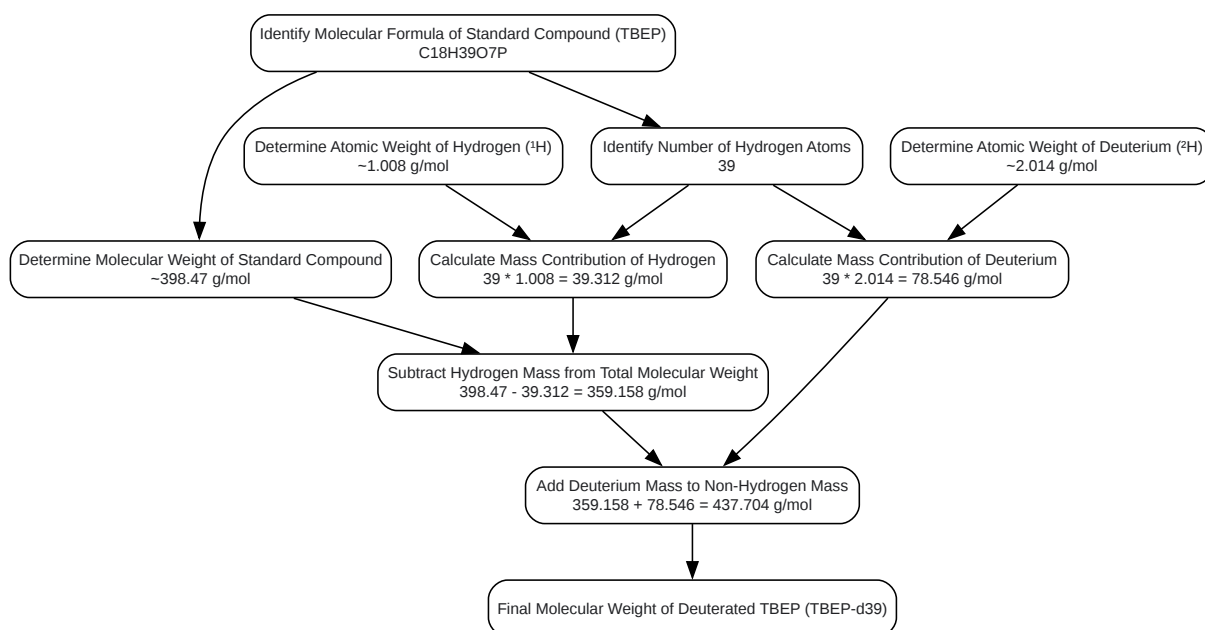
- Calculate the mass of hydrogen in standard TBEP:  $39 \text{ (number of H atoms)} \times 1.008 \text{ g/mol}$  (atomic weight of H) = 39.312 g/mol
- Calculate the mass of deuterium in TBEP-d39:  $39 \text{ (number of D atoms)} \times 2.014 \text{ g/mol}$  (atomic weight of D) = 78.546 g/mol
- Calculate the molecular weight of the non-hydrogen portion of TBEP: 398.47 g/mol (molecular weight of TBEP) - 39.312 g/mol (mass of H) = 359.158 g/mol
- Calculate the final molecular weight of TBEP-d39: 359.158 g/mol (non-hydrogen portion) + 78.546 g/mol (mass of D) = 437.704 g/mol

## Summary of Molecular Weights

Compound	Chemical Formula	Number of Hydrogen/Deuterium Atoms	Molecular Weight (g/mol)
Standard TBEP	C18H39O7P	39 (H)	~398.47[3][4]
Fully Deuterated TBEP (TBEP-d39)	C18D39O7P	39 (D)	~437.704

## Logical Relationship of Deuteration

The process of calculating the molecular weight of a deuterated compound follows a clear logical progression. This can be visualized as follows:



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Caption: Calculation workflow for the molecular weight of deuterated TBEP.

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